"certificate of analysis for Atorvastatin Lactam Phenanthrene Calcium Salt reference standard"

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Compound of Interest	
Compound Name:	*Atorvastatin Lactam Phenanthrene Calcium Salt*
CAS No.:	*148127-12-2*
Cat. No.:	*B601598*

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A Comparative Guide to Atorvastatin Lactam Phenanthrene Calcium Salt Reference Standard

For Researchers, Scientists, and Drug Development Professionals

In the landscape of pharmaceutical quality control, the purity and accurate identification of active pharmaceutical ingredients (APIs) and their related compounds are paramount. This guide provides a comprehensive technical comparison of the **Atorvastatin Lactam Phenanthrene Calcium Salt** reference standard with other available alternatives, supported by experimental data. As a senior application scientist, my aim is to offer not just data, but a logical framework for selecting and utilizing the most appropriate reference standards in your analytical workflows.

Introduction: The Critical Role of Reference Standards in Atorvastatin Quality Control

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Atorvastatin, a leading synthetic lipid-lowering agent, is a cornerstone in the management of hypercholesterolemia.[1] Its mechanism of action relies on the inhibition of HMG-CoA reductase, a key enzyme in the cholesterol biosynthesis pathway. The complexity of its synthesis and potential degradation pathways can lead to the formation of various impurities.[2] Regulatory bodies like the United States Pharmacopeia (USP) and the European Pharmacopoeia (EP) establish stringent limits for these impurities to ensure the safety and efficacy of the final drug product.[3][4]

Certified Reference Materials (CRMs) are therefore indispensable tools for:

- Peak identification and quantification: Accurately identifying and quantifying impurities in Atorvastatin bulk drug and finished products.
- Method validation: Validating analytical methods, such as High-Performance Liquid Chromatography (HPLC), to ensure they are accurate, precise, and specific.[5]
- Stability studies: Assessing the degradation pathways of Atorvastatin under various stress conditions.[6][7][8]

This guide focuses on a specific, yet critical, impurity: **Atorvastatin Lactam Phenanthrene Calcium Salt**. We will delve into its characteristics and performance as a reference standard compared to official pharmacopeial standards and other commercially available materials.

Characterization of Atorvastatin Lactam Phenanthrene Calcium Salt

Atorvastatin Lactam Phenanthrene Calcium Salt (CAS No. 148127-12-2) is a known process-related impurity and potential degradant of Atorvastatin.[2][9][10][11][12][13][14] Its formation can be attributed to specific conditions during synthesis or storage. A thorough characterization of this impurity is the first step in establishing its suitability as a reference standard.

Chemical Structure and Properties

The chemical structure of **Atorvastatin Lactam Phenanthrene Calcium Salt** is presented below. Its molecular formula is $C_{66}H_{64}CaF_2N_4O_{12}$ with a molecular weight of approximately 1183.31 g/mol .[9][11]

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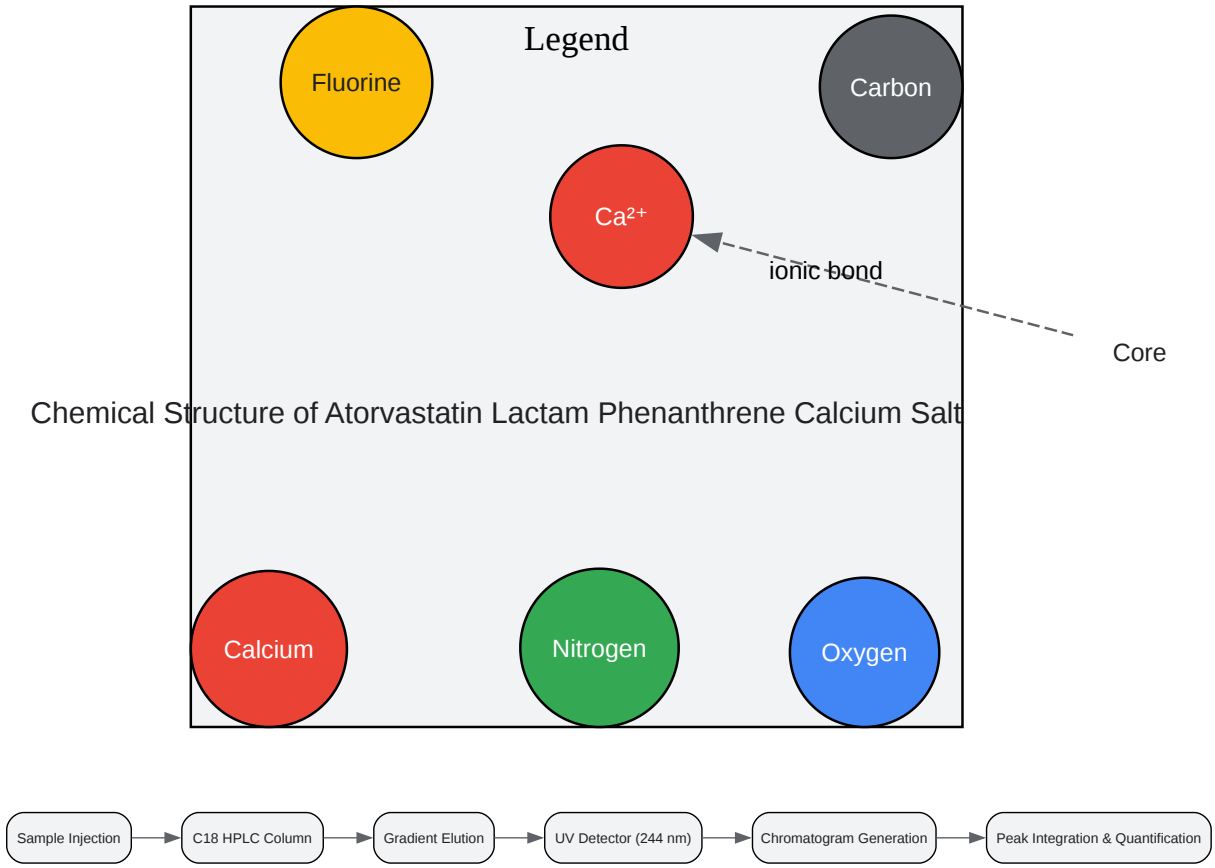

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